

# An In-depth Technical Guide to 5-Carbethoxy-2-thiouracil: Solubility and Stability

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## Compound of Interest

Compound Name: 5-Carbethoxy-2-thiouracil

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This technical guide provides a comprehensive overview of the available solubility and stability data for **5-Carbethoxy-2-thiouracil**, a heterocyclic compound of interest in medicinal chemistry and drug development. The information presented herein is intended to support research and development activities by providing key physicochemical properties, experimental methodologies, and insights into its biological context.

## Core Physicochemical Properties

**5-Carbethoxy-2-thiouracil**, also known as ethyl 4-oxo-2-thioxo-1,2,3,4-tetrahydropyrimidine-5-carboxylate, is a pyrimidine derivative with the molecular formula  $C_7H_8N_2O_3S$ .

Table 1: Physicochemical Data for **5-Carbethoxy-2-thiouracil**

Property	Value	Reference
Molecular Weight	200.21 g/mol	N/A
Melting Point	249-255 °C (decomposes)	N/A
pKa	6.43 ± 0.25	N/A
Water Solubility (25 °C)	1.596 g/L	N/A

## Solubility Profile

The solubility of a compound is a critical parameter in drug development, influencing its bioavailability and formulation. The available data for **5-Carbethoxy-2-thiouracil** indicates the following:

Table 2: Solubility of **5-Carbethoxy-2-thiouracil** in Various Solvents

Solvent	Solubility	Reference
Water (25 °C)	1.596 g/L	N/A
Dimethyl Sulfoxide (DMSO)	Completely Soluble	N/A
N,N-Dimethylformamide (DMF)	Completely Soluble	N/A
Acetone	Partially Soluble	N/A
Acetonitrile	Partially Soluble	N/A
Ethanol	Partially Soluble	N/A
Ethyl Acetate	Partially Soluble	N/A

## Stability Data

Currently, detailed quantitative stability data for **5-Carbethoxy-2-thiouracil** under various conditions (e.g., pH, temperature, light) is limited in publicly available literature. General observations suggest that the compound is stable under normal laboratory storage conditions. However, for rigorous drug development, comprehensive stability studies are essential.

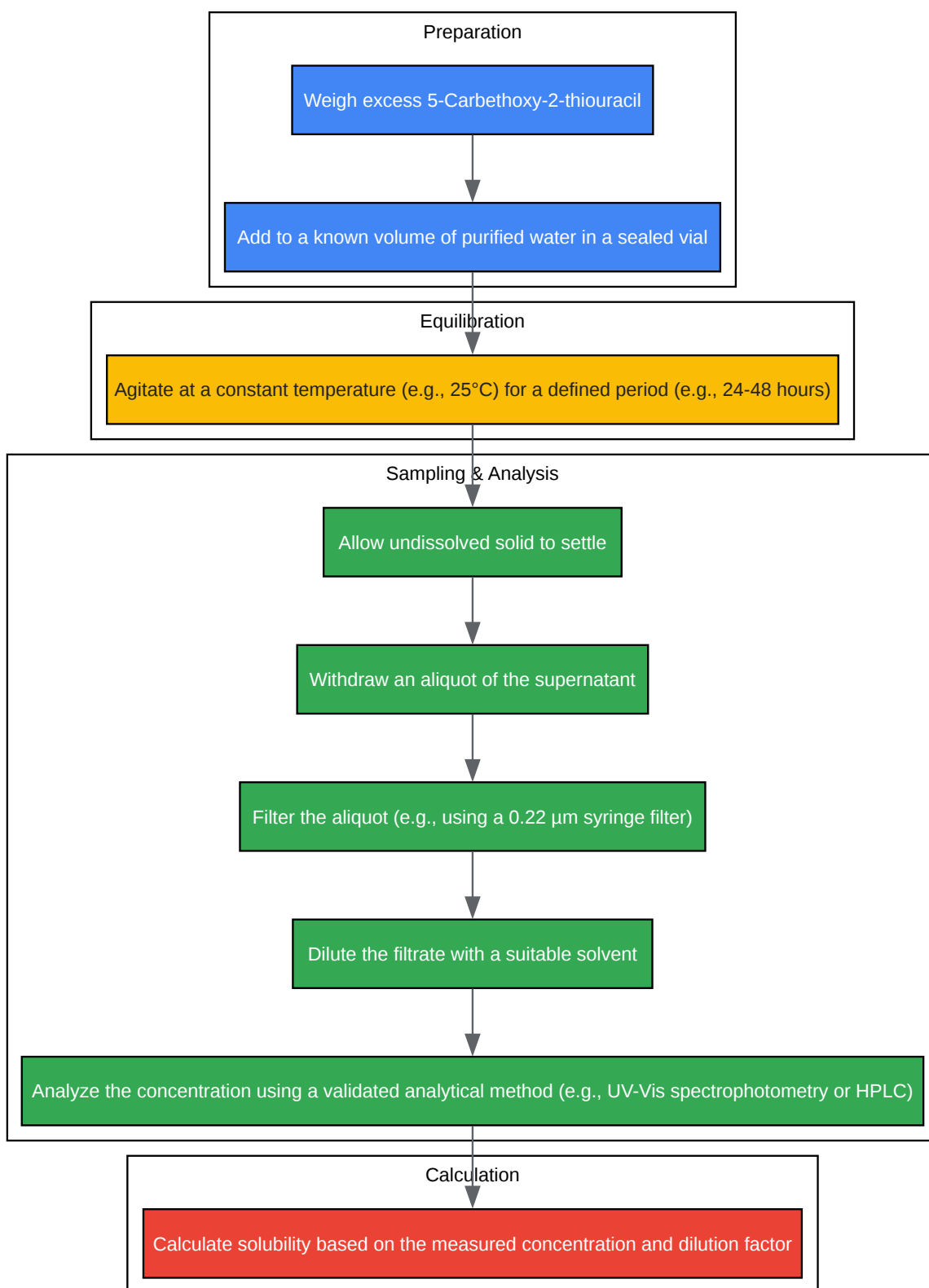
## Experimental Protocols

While specific experimental protocols for determining the solubility and stability of **5-Carbethoxy-2-thiouracil** were not found in the reviewed literature, the following are generalized methods commonly employed for pyrimidine derivatives that can be adapted.

### Protocol for Determining Aqueous Solubility (Shake-Flask Method)

This method is a standard approach for determining the thermodynamic equilibrium solubility of a compound.

Workflow for Shake-Flask Solubility Determination



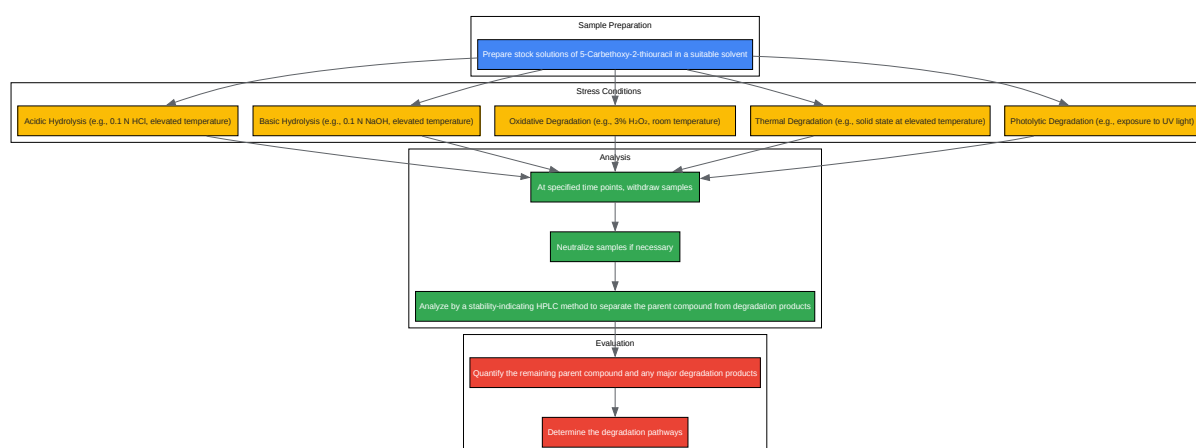
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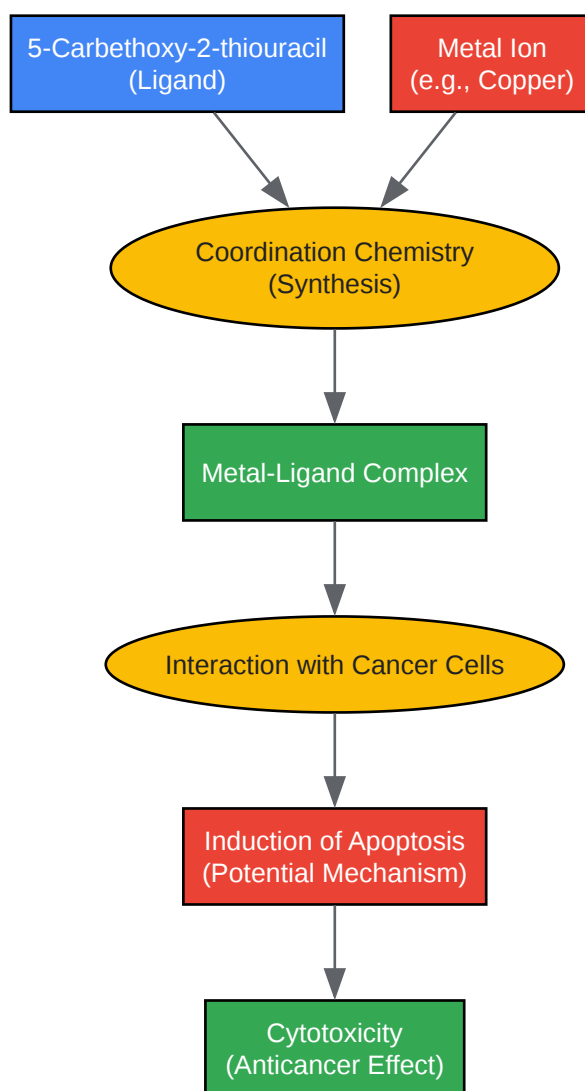
Caption: Workflow for determining aqueous solubility using the shake-flask method.

## Protocol for Stability Assessment: Forced Degradation Study

Forced degradation studies are crucial for identifying potential degradation products and understanding the intrinsic stability of a drug substance.

Workflow for a Forced Degradation Study





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